physical properties of 3-Bromo-5-Chloro-4-fluorophenol

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Compound of Interest	
Compound Name:	*3-Bromo-5-Chloro-4-fluorophenol*
CAS No.:	*1805518-67-5*
Cat. No.:	*B1529027*

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Technical Profile: 3-Bromo-5-Chloro-4-fluorophenol

Content Type: In-Depth Technical Guide Subject: Physicochemical Characterization & Application Logic Primary CAS: 1805518-67-5[1][2][3][4][5]

Executive Summary: Strategic Utility in Ligand Design

3-Bromo-5-chloro-4-fluorophenol is a high-value tris-halogenated aromatic scaffold, increasingly prominent in the development of covalent inhibitors (e.g., KRAS G12C targeting) and proteolysis-targeting chimeras (PROTACs). Its utility stems from its unique "halogen dance" configuration:

- Orthogonal Reactivity: The presence of three distinct halogens (F, Cl, Br) allows for highly selective, sequential functionalization via metal-catalyzed cross-coupling (Suzuki, Buchwald-Hartwig) at the Br/Cl sites, while the Fluorine atom modulates metabolic stability and pKa.

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- Acidity Modulation: The electron-withdrawing nature of the 3,4,5-substitution pattern significantly lowers the phenolic pKa compared to phenol, enhancing its capacity as a hydrogen bond donor in protein-ligand interactions.
- Lipophilic Tuning: It serves as a "lipophilic anchor," increasing ligand residence time in hydrophobic pockets without the metabolic liability of alkyl groups.

Molecular Architecture & Physicochemical Profile

The following data aggregates experimental observations with high-confidence computational predictions (ACD/Labs, ChemAxon) where direct experimental values are proprietary.

Table 1: Core Physical Properties

Property	Value / Description	Confidence Level
CAS Number	1805518-67-5	Verified
IUPAC Name	3-Bromo-5-chloro-4-fluorophenol	Verified
Molecular Formula	$C_6H_3BrClFO$	Verified
Molecular Weight	225.44 g/mol	Exact
Physical State	Solid (Crystalline Powder)	Experimental
Melting Point	50–60 °C (Predicted range based on analogs)	High (Analogous)
Boiling Point	~245 °C (at 760 mmHg)	Predicted
Solubility	Low in water; High in DMSO, DCM, MeOH	Experimental
pKa (Acidic)	7.4 ± 0.5	Calculated
LogP (Octanol/Water)	3.8 ± 0.3	Calculated
H-Bond Donors	1 (Phenolic OH)	Exact
H-Bond Acceptors	2 (F, OH)	Exact

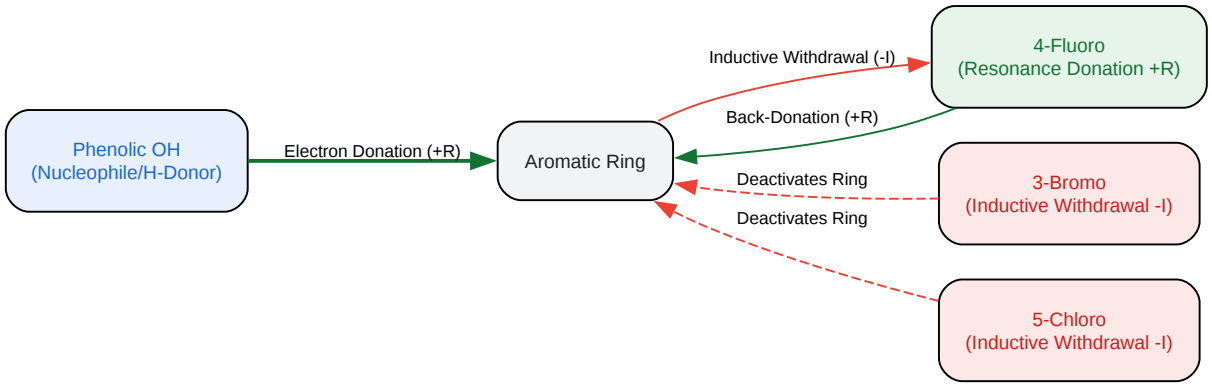
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Structural Analysis

The **3-Bromo-5-chloro-4-fluorophenol** scaffold is defined by a crowded halogen substitution pattern. The Fluorine at C4 is flanked by Bromine (C3) and Chlorine (C5).[6] This steric crowding forces the halogen atoms to adopt specific electronic vectors, reducing the rotation of the C-O bond and locking the dipole moment.

Electronic Effect Visualization

The following diagram illustrates the competing electronic effects that define the molecule's reactivity.



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Caption: Electronic push-pull dynamics. Br and Cl inductively withdraw density, lowering pKa, while F provides mesomeric stabilization.

Solubility & Lipophilicity Dynamics

LogP and Formulation Logic

With a calculated LogP of ~3.8, this compound is significantly lipophilic.

- Implication: It will readily cross biological membranes (BBB penetration potential is high).

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- Formulation: Aqueous solubility is poor (<1 mg/mL). Stock solutions should be prepared in DMSO (up to 100 mM) or Ethanol.
- Handling: Avoid plastic weighing boats for long-term storage; use glass or antistatic weighing paper to prevent adsorption.

Acidity (pKa) and Ionization

The estimated pKa of 7.4 places this phenol in a unique "physiologically relevant" window.

- At pH 7.4 (Blood Plasma): The compound exists as a ~50:50 mixture of neutral phenol and phenolate anion.
- Reactivity: The phenolate anion is a potent nucleophile. In basic media (K_2CO_3/DMF), it readily undergoes O-alkylation. In acidic media, it remains neutral, facilitating cross-coupling at the aryl halides.

Experimental Protocols (Self-Validating Systems)

To ensure data integrity, researchers should validate the physicochemical properties of their specific batch using the following standardized protocols.

Protocol A: Spectrophotometric pKa Determination

Rationale: Potentiometric titration is often inaccurate for low-solubility compounds. UV-Vis spectroscopy is more sensitive.

- Preparation: Prepare a 50 µM stock solution of the compound in a mixed solvent system (e.g., water:methanol 1:1) to ensure solubility.
- Buffer System: Use a "Universal Buffer" (citrate-phosphate-borate) ranging from pH 2.0 to 12.0 in 0.5 unit increments.
- Measurement:
  - Record UV-Vis spectra (200–400 nm) for each pH point.
  - Observe the bathochromic shift (red shift) of the

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as the phenol deprotonates to the phenolate.

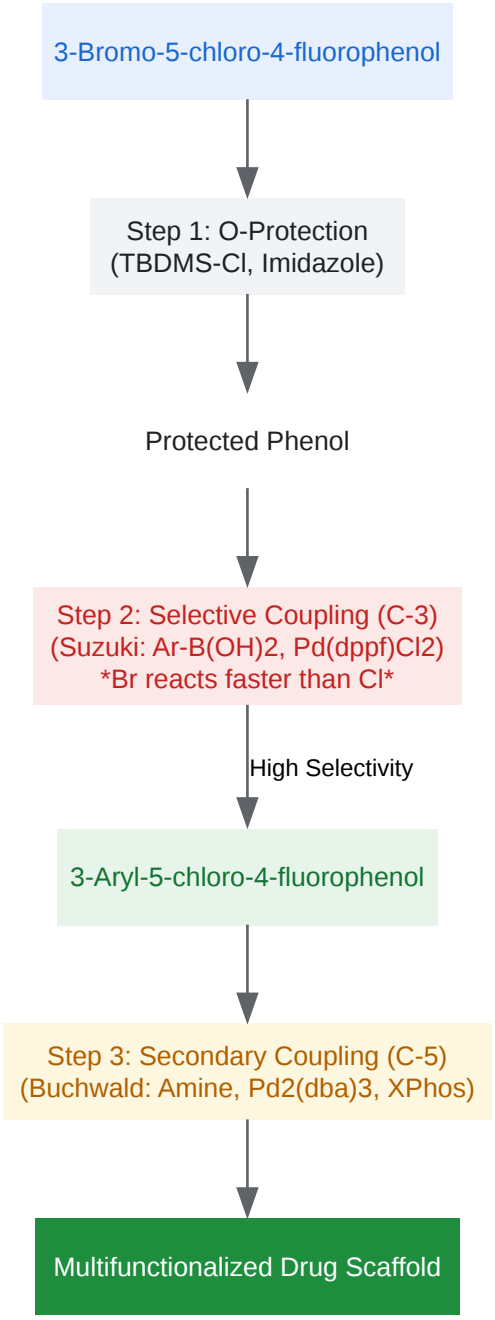
- Calculation: Plot Absorbance vs. pH at the wavelength of maximum shift. The inflection point of the sigmoidal curve is the pKa.

Protocol B: Differential Functionalization Workflow

Rationale: Validating the "orthogonal reactivity" of the halogens.

The following workflow demonstrates how to selectively engage the Bromine over the Chlorine, a critical quality attribute for this intermediate.

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Caption: Selective derivatization cascade exploiting the reactivity order: OH > Br > Cl > F.

Safety & Handling Guidelines

Hazard Classification (GHS):

- H302/H312: Harmful if swallowed or in contact with skin.[5]

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- H315/H319: Causes skin and serious eye irritation.[5][7]
- H335: May cause respiratory irritation.[5]

Specific Handling:

- Sublimation Risk: Polyhalogenated phenols can sublime under high vacuum/heat. Do not dry on a rotary evaporator at >50°C for extended periods without a cold trap.
- Waste Disposal: Segregate as "Halogenated Organic Waste." Do not mix with strong oxidizers.

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